

Fundamental Properties and Preparation

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Compound Focus: Sodium hypobromite

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Hypobromite is an anion where bromine is in the +1 oxidation state, with a Br–O bond length of **1.82 Å** [1]. It functions as a strong oxidizer and germicide, analogous to hypochlorite, and is involved in both industrial processes and the mammalian immune response [1].

The most common laboratory preparation involves the **disproportionation of bromine in basic aqueous solution** [1] [2]. This reaction is rapid at 20°C: $\text{Br}_2 + 2 \text{OH}^-(\text{aq}) \rightarrow \text{Br}^- + \text{BrO}^- + \text{H}_2\text{O}$ [1] [2]

A key consideration is its instability. Hypobromite solutions spontaneously undergo a second disproportionation reaction to **bromide (Br⁻) and bromate (BrO₃⁻)** [1]. This reaction is rapid at 20°C but can be slowed at 0°C [1]. Consequently, hypobromite is often prepared and used *in situ* rather than isolated in a pure, stable form [2].

Reactivity and Synthetic Applications

Hypobromite participates in several key reaction types, most notably as a key reagent in the haloform reaction and various oxidation processes.

The Haloform Reaction

This is a classic transformation where hypobromite reacts with methyl ketones (or secondary alcohols like isopropyl alcohol that can be oxidized to methyl ketones) to yield **bromoform (CHBr₃)** and a carboxylate

[3] [2].

- **Mechanism:** The reaction involves triple α -halogenation of the methyl group, followed by nucleophilic substitution and hydrolysis of the trihalomethyl ketone intermediate [3].
- **Example Protocol: Oxidation of Propiophenone to Benzoic Acid** [2]
 - Add **20.1 g (0.15 mol) of propiophenone** to **300 mL of a rapidly stirred sodium hypobromite solution (0.512 mol)** at 22°C over 5 minutes.
 - Maintain the temperature at 24-25°C with an ice bath and stir rapidly for 2.5 hours to form an emulsion.
 - Quench the unreacted hypobromite with sodium bisulfite.
 - Extract the basic solution with ether to remove any unreacted ketone.
 - Acidify the aqueous phase with concentrated HCl to precipitate **17.6 g (96%) of benzoic acid** (mp 121.5-122°C).

α -Bromination of Ketones

Hypobromite can be used for the α -bromination of 1,3-dicarbonyl compounds under mild conditions [2]. The reaction can be enhanced by Lewis acid catalysts (e.g., magnesium perchlorate), which chelate the carbonyl oxygens, activating the α -carbon for bromination [2].

Other Oxidations

Hypobromite serves as a general oxidizing agent. It is a proposed reactive intermediate in the **Hofmann rearrangement**, converting primary amides to primary amines with one fewer carbon atom [1].

The table below summarizes key quantitative data and reaction conditions for hypobromite preparation and application:

Parameter	Details	Reference
Molecular Weight	95.904 g/mol	[1]
Bromine Oxidation State	+1	[1]
Br-O Bond Length	1.82 Å	[1]

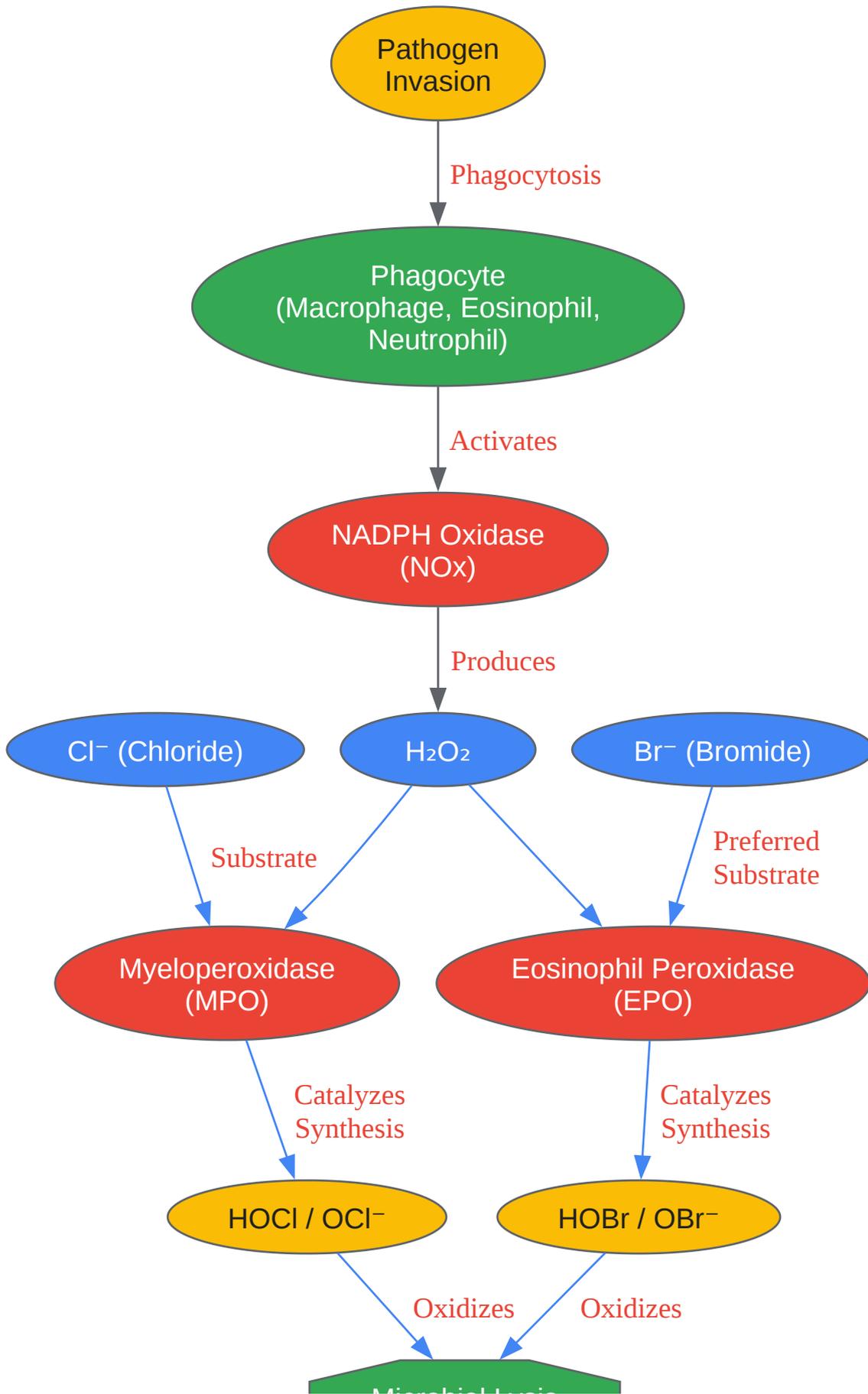
Parameter	Details	Reference
Preparation Temperature	Rapid at 20°C	[1]
Stability Condition	Disproportionates slowly at 0°C	[1]
Haloform Reaction Yield	Up to 96% (for benzoic acid synthesis)	[2]

Role in Biological Systems and Innate Immunity

Within the human immune system, hypobromite is a **Reactive Halogen Species (RHS)** generated by eosinophils, a type of white blood cell, to combat multicellular parasites [1] [4].

The biochemical pathway involves the enzyme **eosinophil peroxidase (EPO)**, which preferentially uses bromide ions (Br^-) from the blood and hydrogen peroxide (H_2O_2) to produce hypobromous acid (HOBr), which dissociates to hypobromite (OBr^-) [1] [4]. The generated hypobromite is a potent inorganic bactericidal molecule, effective against a wide range of microbes [4]. This pathway is part of a broader network of Reactive Oxygen Species (ROS) and Reactive Nitrogen Species (RNS) that constitute the innate immune response [4].

The following diagram illustrates the role of hypobromite and other reactive species in the innate immune signaling pathway, particularly within phagocytes like eosinophils and neutrophils.



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Hypobromite generation in innate immunity

Industrial and Environmental Considerations

A significant concern in using hypobromite, particularly in large-scale applications like water treatment, is the formation of **disinfection byproducts (DBPs)**, especially **trihalomethanes (THMs)** like bromoform (CHBr_3) [2]. These form when hypobromite reacts with natural organic matter in water. Due to their toxicity, regulations often limit residual oxidant discharge to **0.2 mg/L** [2]. To comply, industries may use **dechlorination with reductants like sodium metabisulfite ($\text{Na}_2\text{S}_2\text{O}_5$)** or design systems where the oxidant is naturally exhausted before discharge [2].

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